

# "Methyl 4-(2-methoxy-2-oxoethyl)-3-nitrobenzoate" synthesis pathway from methyl benzoate

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## Compound of Interest

Compound Name: Methyl 4-(2-methoxy-2-oxoethyl)-3-nitrobenzoate

Cat. No.: B140357

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## Overall Synthesis Pathway

The synthesis is a four-step process starting from methyl benzoate. The initial step is the electrophilic nitration of the benzene ring to introduce a nitro group at the meta position. This is followed by a bromination at the 4-position. The crucial carbon-carbon bond formation is then achieved via a Heck reaction, and the final step involves the reduction of the double bond.

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